

Application Notes & Protocols: The Synthetic Versatility of Cyclopropyl Ketones

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Compound of Interest

Compound Name:	1-Cyclopropyl-3-(dimethylamino)-2-propen-1-one
Cat. No.:	B3221740

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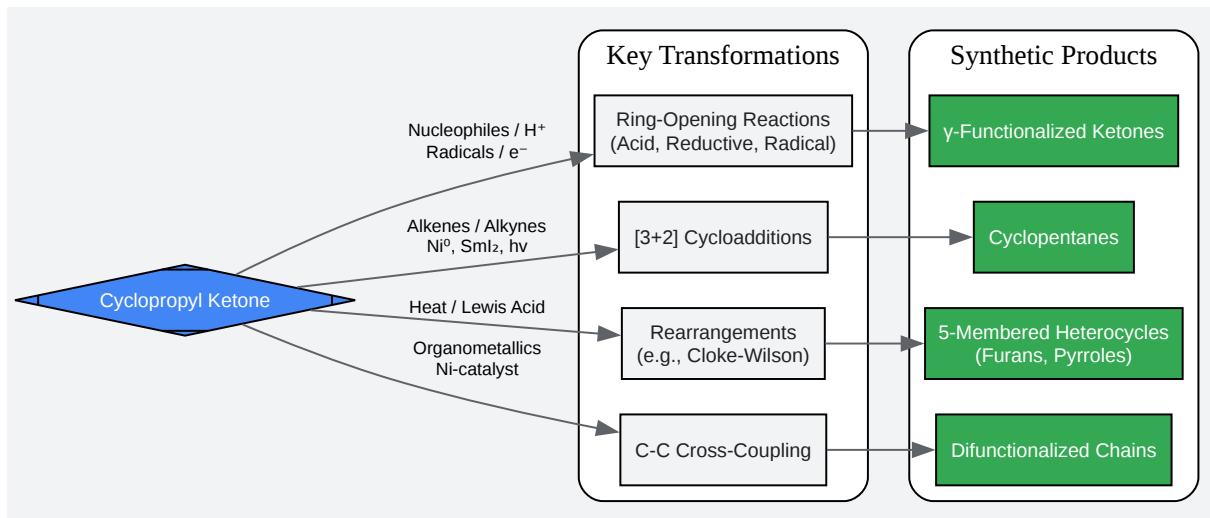
Authored for: Researchers, Scientists, and Drug Development Professionals

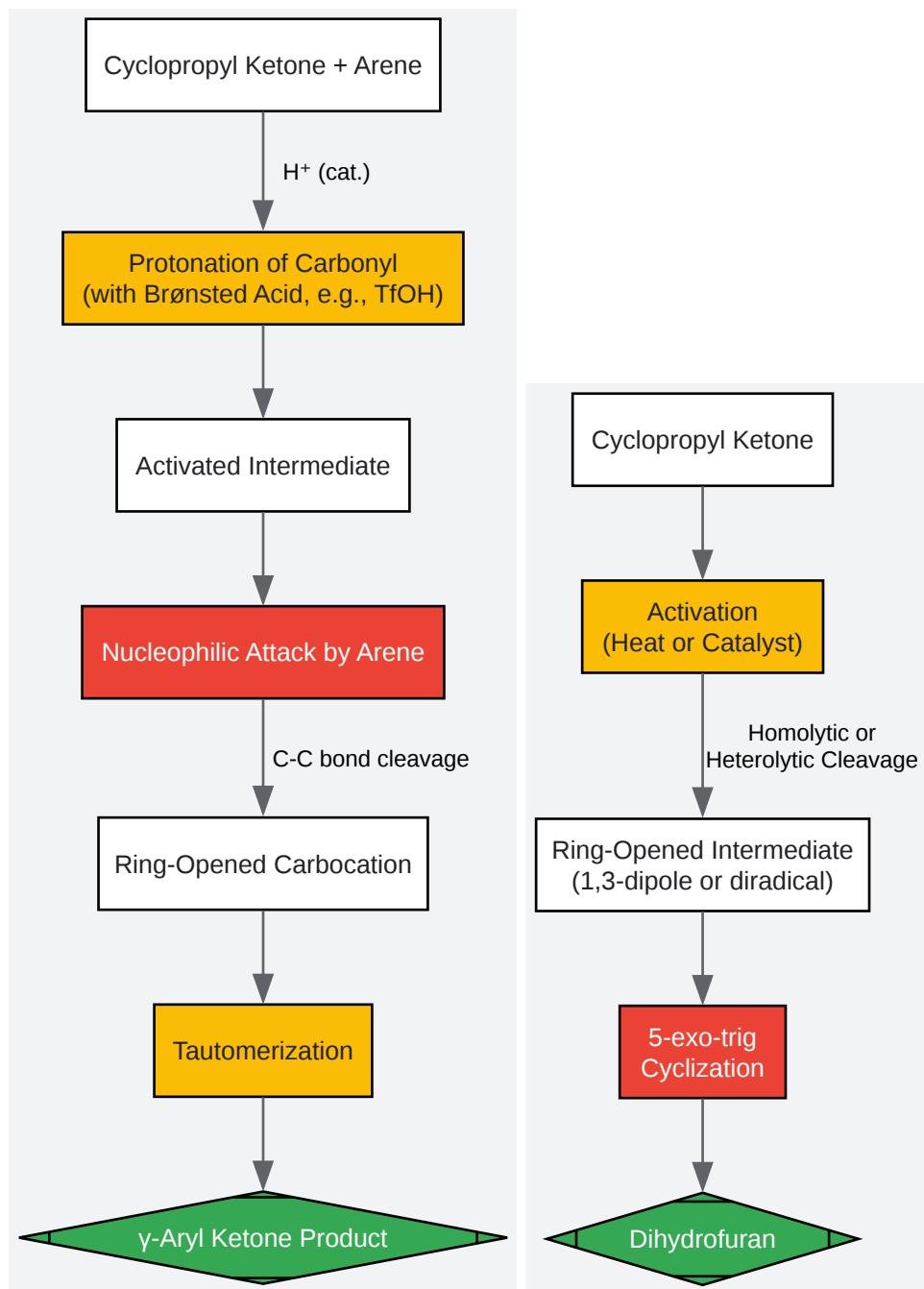
Introduction: The Unique Potential of a Strained Ring System

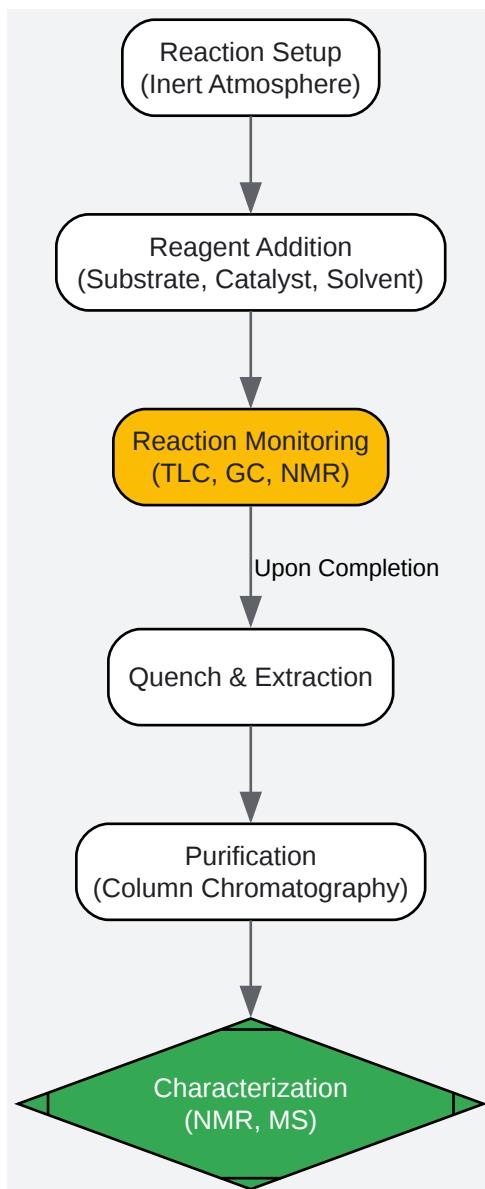
Cyclopropyl ketones represent a fascinating and highly versatile class of building blocks in modern organic synthesis.^{[1][2]} The inherent reactivity of this scaffold arises from a unique combination of factors: the significant ring strain of the cyclopropane ring (approximately 115 kJ/mol) and the electronic influence of the adjacent carbonyl group.^{[1][3]} This conjugation activates the three-membered ring, rendering it susceptible to a variety of transformations that are not readily accessible with other ketone analogues.^{[2][3]} The cyclopropyl group can function as a reactive three-carbon synthon, a latent double bond, or a conformationally rigid scaffold, making it an invaluable tool in the synthesis of complex molecular architectures.^[2]

In medicinal chemistry, the incorporation of a cyclopropyl moiety is a well-established strategy for improving the pharmacokinetic and pharmacodynamic profiles of drug candidates.^{[1][4][5]} It can enhance metabolic stability, increase potency, reduce off-target effects, and serve as a bioisostere for other functional groups.^{[4][5]} Consequently, cyclopropyl ketones are key intermediates in the synthesis of a wide array of pharmaceuticals, including antiviral, antidepressant, and anti-inflammatory agents.^{[6][7]} This guide provides an in-depth exploration of the primary applications of cyclopropyl ketones, complete with detailed mechanistic insights and field-proven experimental protocols.

Diagram: General Reactivity Pathways of Cyclopropyl Ketones





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